

# Application Notes and Protocols for Velneperit in Cell Culture Experiments

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## Compound of Interest

Compound Name: Velneperit

Cat. No.: B1683484

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## Introduction

**Velneperit** (also known as S-2367) is a potent and selective antagonist of the Neuropeptide Y (NPY) receptor Y5.[1] The NPY Y5 receptor, a G protein-coupled receptor (GPCR), is primarily expressed in the central nervous system and is implicated in the regulation of energy balance and food intake.[2][3][4] Antagonism of the NPY Y5 receptor by **Velneperit** has been investigated for its potential therapeutic effects in obesity.[2] These application notes provide detailed protocols for the dissolution of **Velneperit** and its application in cell culture experiments to study NPY Y5 receptor signaling and its downstream effects.

## Chemical Properties and Solubility

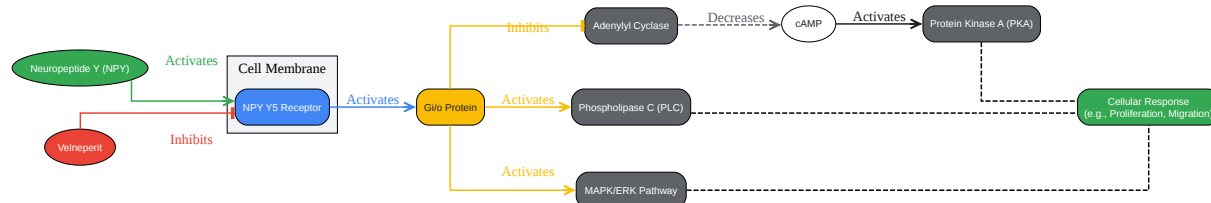
A summary of the key chemical properties and solubility of **Velneperit** is provided in the table below. It is recommended to use Dimethyl Sulfoxide (DMSO) for the preparation of stock solutions.

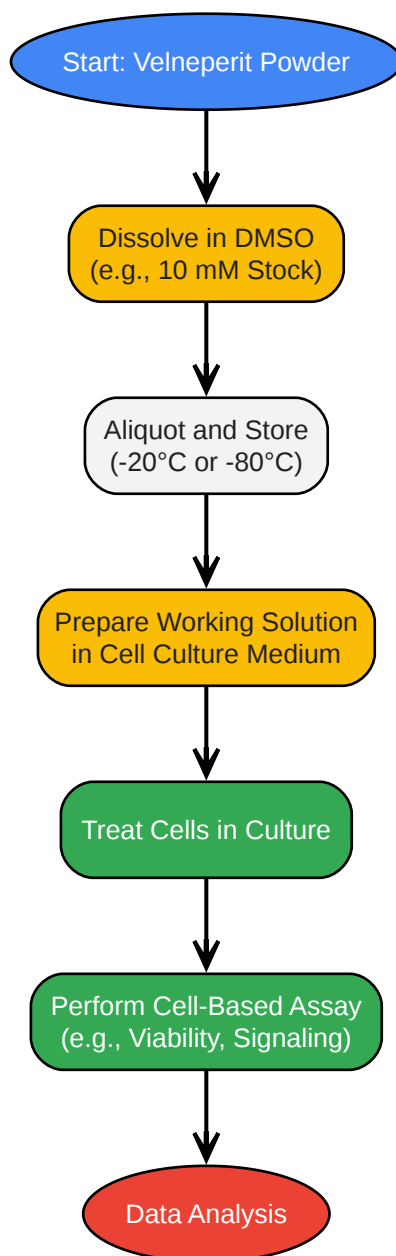
Property	Value	Reference
Molecular Formula	C <sub>17</sub> H <sub>24</sub> F <sub>3</sub> N <sub>3</sub> O <sub>3</sub> S	
Molecular Weight	407.45 g/mol	
Solubility in DMSO	≥ 29 mg/mL (≥ 71.17 mM)	
Appearance	Crystalline solid, powder	
Storage of Solid	-20°C for 3 years	
Storage of Stock Solution	-80°C for 1 year, -20°C for 1 month	

Note: Sonication is recommended to aid in the dissolution of **Velneperit** in DMSO.

## NPY Y5 Receptor Signaling Pathway

**Velneperit** acts as an antagonist at the NPY Y5 receptor, which is a Gi/o-coupled GPCR. Upon binding of its endogenous ligand, NPY, the Y5 receptor initiates a signaling cascade that primarily involves the inhibition of adenylyl cyclase, leading to decreased intracellular cyclic AMP (cAMP) levels. Additionally, NPY Y5 receptor activation can modulate other signaling pathways, including the activation of phospholipase C (PLC) and mitogen-activated protein kinase (MAPK)/extracellular signal-regulated kinase (ERK).





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## References

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- 3. Velneperit | Neuropeptide Y Receptor | TargetMol [targetmol.com]
- 4. Neuropeptide Y Y5 receptor promotes cell growth through extracellular signal-regulated kinase signaling and cyclic AMP inhibition in a human breast cancer cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
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